

Comparing Chloropretadalafil synthesis with other tadalafil intermediates

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Compound of Interest

Compound Name: Chloropretadalafil

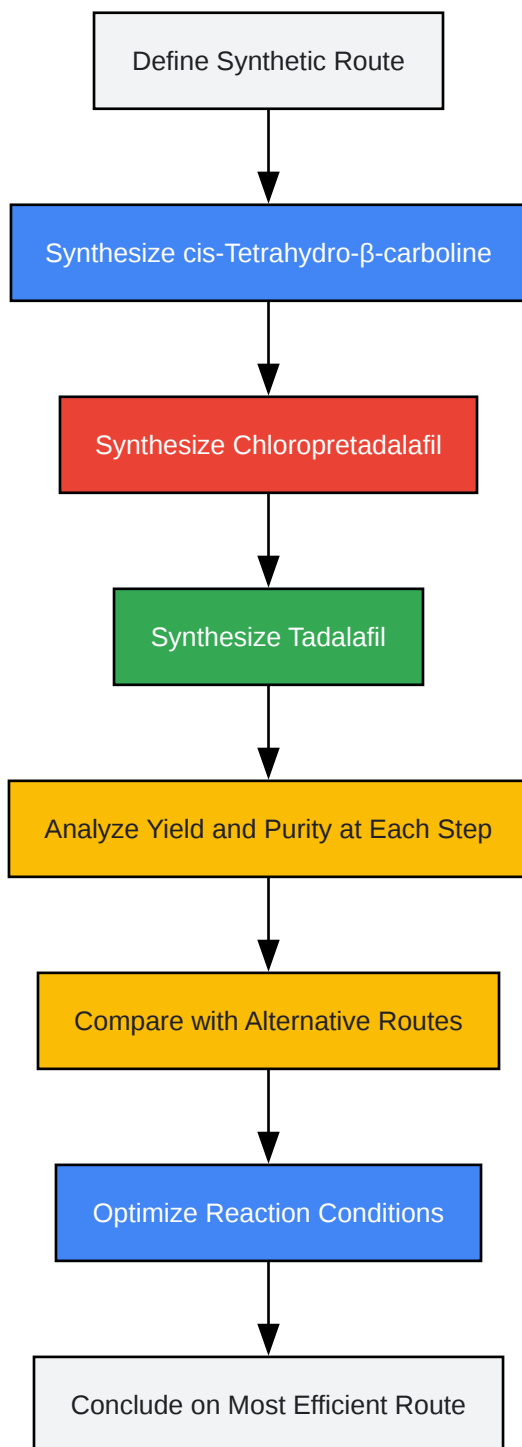
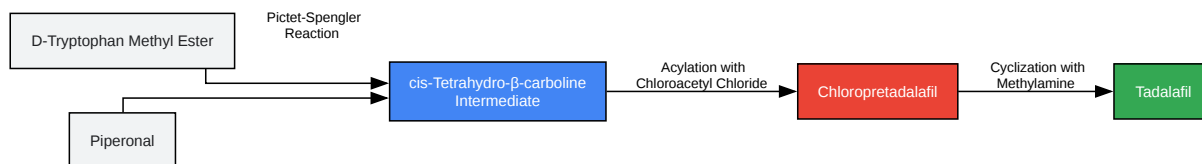
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Core Synthetic Pathway

A prevalent synthetic route to tadalafil commences with the Pictet-Spengler reaction between D-tryptophan methyl ester and piperonal. This reaction forms a mixture of cis and trans diastereomers of the tetrahydro- β -carboline core. The desired cis-isomer is then isolated and subsequently acylated with chloroacetyl chloride to yield **Chloropretadalafil**. The final cyclization with methylamine affords tadalafil.

Below is a diagram illustrating this common synthetic pathway.



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